

Technical Deep Dive: Adenosine 5'-(α,β -methylene)diphosphate (AOPCP)

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Compound of Interest

Compound Name: Adenosine 5'-(α,β -methylene)diphosphate

Cat. No.: B12291923

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Mechanism of Action, Kinetic Profiling, and Experimental Application[1][2][3]

Executive Summary

Adenosine 5'-(α,β -methylene)diphosphate (commonly abbreviated as AOPCP or AMP-CP) is the gold-standard reference inhibitor for ecto-5'-nucleotidase (CD73).[2][3] By replacing the bridging oxygen between the α - and β -phosphates with a methylene group, AOPCP resists enzymatic hydrolysis while retaining high affinity for the CD73 active site.

This guide details the specific mechanism of AOPCP, its critical off-target effects on P2X receptors, and validated protocols for its use in immuno-oncology and purinergic signaling research.

Molecular Architecture & Stability

The defining structural feature of AOPCP is the methylene bridge ($-\text{CH}_2-$) connecting the alpha and beta phosphates.[3] In natural nucleotides (ADP), this position is occupied by an oxygen atom (phosphoanhydride bond), which is highly susceptible to cleavage by nucleotidases.[2]

- **Chemical Stability:** The P-C-P bond is chemically stable and resistant to hydrolysis by CD39 (NTPDase) and CD73.[\[3\]](#)
- **Structural Mimicry:** AOPCP mimics the transition state of ADP. Although CD73 primarily hydrolyzes AMP, ADP is a potent natural competitive inhibitor (feedback inhibition).[\[2\]](#) AOPCP locks this inhibitory conformation in place, preventing the enzyme from processing AMP into adenosine.

Key Physicochemical Properties:

Property	Value
CAS Number	3768-14-7
Molecular Formula	C ₁₁ H ₁₇ N ₅ O ₉ P ₂
Molecular Weight	425.23 g/mol
Solubility	Water (50 mg/mL); Aqueous buffers (pH > 7. [2] [3] 0)

| Purity Requirement | ≥98% (HPLC) recommended for kinetic assays |

Mechanism of Action (The Core)

Primary Mechanism: Competitive Inhibition of CD73

CD73 is a GPI-anchored ecto-enzyme that catalyzes the final step of extracellular adenosine production: the dephosphorylation of AMP to Adenosine.

- **Mode of Inhibition:** AOPCP acts as a competitive inhibitor.[\[2\]](#)[\[3\]](#)[\[4\]](#) It binds to the catalytic site of CD73, competing directly with the substrate (AMP).
- **Kinetic Signature:**
 - (Michaelis Constant): Increases significantly in the presence of AOPCP (affinity for AMP appears lower).[\[2\]](#)[\[3\]](#)
 - (Maximum Velocity): Remains unchanged (high concentrations of AMP can outcompete AOPCP).[\[2\]](#)[\[3\]](#)

- Potency:
 - Rat CD73:
 $\approx 7\text{--}10\text{ nM}$ [\[2\]](#)[\[3\]](#)
 - Human CD73 (Soluble):
 $\approx 88\text{ nM}$ (Note: Potency can vary based on assay conditions; derivatives like PSB-12379 are more potent).[\[2\]](#)[\[3\]](#)

Secondary Pharmacology: The P2X1 Agonist Trap

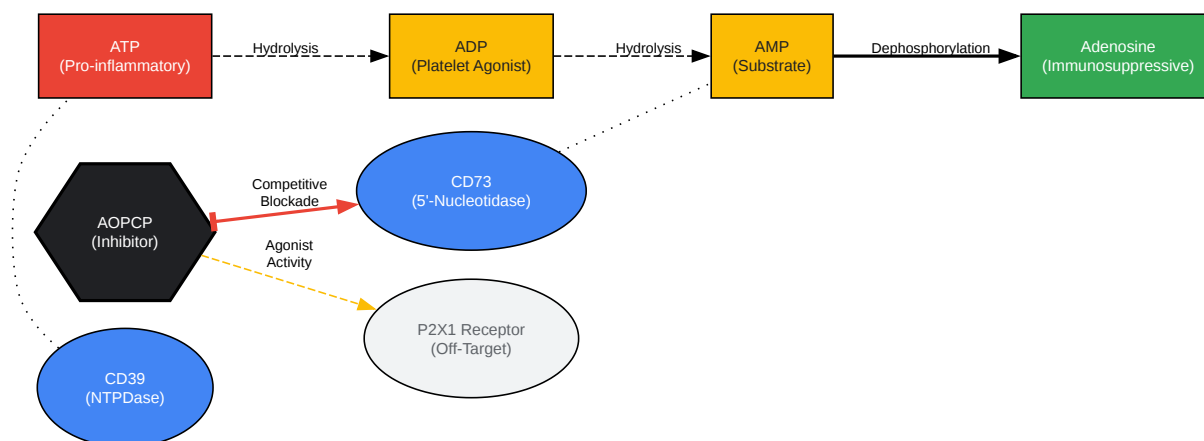
CRITICAL WARNING: While widely cited as a CD73 inhibitor, AOPCP is not pharmacologically inert at other purinergic receptors.

- P2X1 Receptor Agonism: AOPCP is a potent agonist of the P2X1 ion channel (nM).[\[2\]](#)[\[3\]](#) It activates the channel and subsequently induces rapid desensitization.[\[3\]](#)[\[5\]](#)
- Implication: In complex tissue assays (e.g., vascular smooth muscle or platelet aggregation), effects attributed to "CD73 inhibition" may actually be due to P2X1 activation.[\[2\]](#)
- Mitigation: Use P2X1 antagonists (e.g., NF449) or desensitize the receptor if P2X1 interference is suspected.[\[2\]](#)

Visualization: Pathway & Mechanism

Figure 1: The Purinergic Signaling Cascade & AOPCP Intervention

This diagram illustrates the sequential hydrolysis of ATP to Adenosine and identifies exactly where AOPCP exerts its blockade.



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Caption: AOPCP competitively blocks CD73, preventing the conversion of AMP to Adenosine. Note the off-target agonism of P2X1 receptors.

Experimental Framework: Validated Protocols

Protocol A: CD73 Inhibition Assay (Malachite Green)

This assay measures the release of inorganic phosphate (

) from AMP.[2][3][6]

Reagents:

- Buffer: 50 mM Tris-HCl, 2 mM , pH 7.4.
- Substrate: AMP (Adenosine Monophosphate), 500 μ M final conc.[2]
- Enzyme: Recombinant Human CD73 (0.2 ng/ μ L) or cell lysate.[2][3]

- Inhibitor: AOPCP (Serial dilution: 0.1 nM to 10 μ M).[2][3]
- Detection: Malachite Green Phosphate Detection Kit.

Workflow:

- Preparation: Dilute AOPCP in assay buffer (avoid phosphate-containing buffers like PBS).
- Pre-incubation: Incubate CD73 enzyme with AOPCP for 15 minutes at 37°C. This ensures equilibrium binding.[2][3]
- Reaction Start: Add AMP substrate to initiate the reaction.[2][3][7]
- Incubation: Incubate for 20 minutes at 37°C. (Ensure reaction remains linear; <10% substrate conversion).
- Termination: Add Malachite Green reagent to stop the reaction and develop color.
- Read: Measure absorbance at 620 nm after 20 minutes.
- Analysis: Plot % Inhibition vs. Log[AOPCP]. Fit to a sigmoidal dose-response curve to determine

. [2][3]

Protocol B: Controlling for P2X1 Artifacts in Cell Assays

When using AOPCP in complex cellular systems (e.g., T-cell assays or vascular studies):

- Desensitization Step: Pre-treat cells with a low dose of AOPCP (100 nM) for 5-10 minutes, then wash.[2][3] This may desensitize P2X1 while retaining CD73 inhibition (though washing removes the reversible inhibitor, so this is tricky).[2]
- Antagonist Co-treatment: Better approach: Co-incubate with NF449 (selective P2X1 antagonist) to isolate the CD73-specific effect.[2][3]

Quantitative Data Summary

Target	Interaction Type	Potency Parameter	Value (Human)
CD73 (Soluble)	Competitive Inhibitor		88.4 nM
CD73 (Membrane)	Competitive Inhibitor		~100 - 300 nM
P2X1 Receptor	Agonist		99 nM
P2Y Receptors	Inactive/Weak	-	> 10 μ M
NTPDase (CD39)	Resistant Substrate	-	Stable

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